

Safeguarding Researchers: A Comprehensive Guide to Handling Ebvaciclib

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ebvaciclib*

Cat. No.: *B610017*

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For immediate use by researchers, scientists, and drug development professionals, this document provides essential safety and logistical information for the handling of **Ebvaciclib**, a potent cyclin-dependent kinase (CDK) 2, 4, and 6 inhibitor. Adherence to these protocols is critical to ensure personal safety and prevent occupational exposure.

Ebvaciclib (PF-06873600) is an orally bioavailable inhibitor with potential antineoplastic activity. As a potent compound, it should be handled with caution as a potentially hazardous substance. While a comprehensive toxicological profile is not fully established, it is prudent to treat **Ebvaciclib** as a substance that could have toxic effects upon inhalation, ingestion, or skin absorption.

Personal Protective Equipment (PPE)

The minimum required PPE for handling **Ebvaciclib** is outlined below. A risk assessment should be conducted for specific procedures to determine if additional protection is necessary.

Protection Type	Specific Recommendations	Rationale
Hand Protection	Double-gloving with chemical-resistant nitrile gloves.	To prevent skin contact and absorption. The outer glove should be changed immediately upon contamination.
Eye Protection	Safety glasses with side shields or chemical splash goggles.	To protect eyes from splashes and airborne particles.
Body Protection	A fully buttoned laboratory coat.	To protect skin and clothing from contamination.
Respiratory Protection	All handling of solid Ebvaciclib and preparation of solutions must be conducted in a certified chemical fume hood.	To minimize the risk of inhalation.

Operational and Disposal Plans

Receiving and Storage: Upon receipt, visually inspect the container for any signs of damage. **Ebvaciclib** is typically a solid powder and should be stored in a dry, dark environment. Short-term storage at 0-4°C and long-term storage at -20°C is recommended. Stock solutions can be stored at -20°C for the long term.

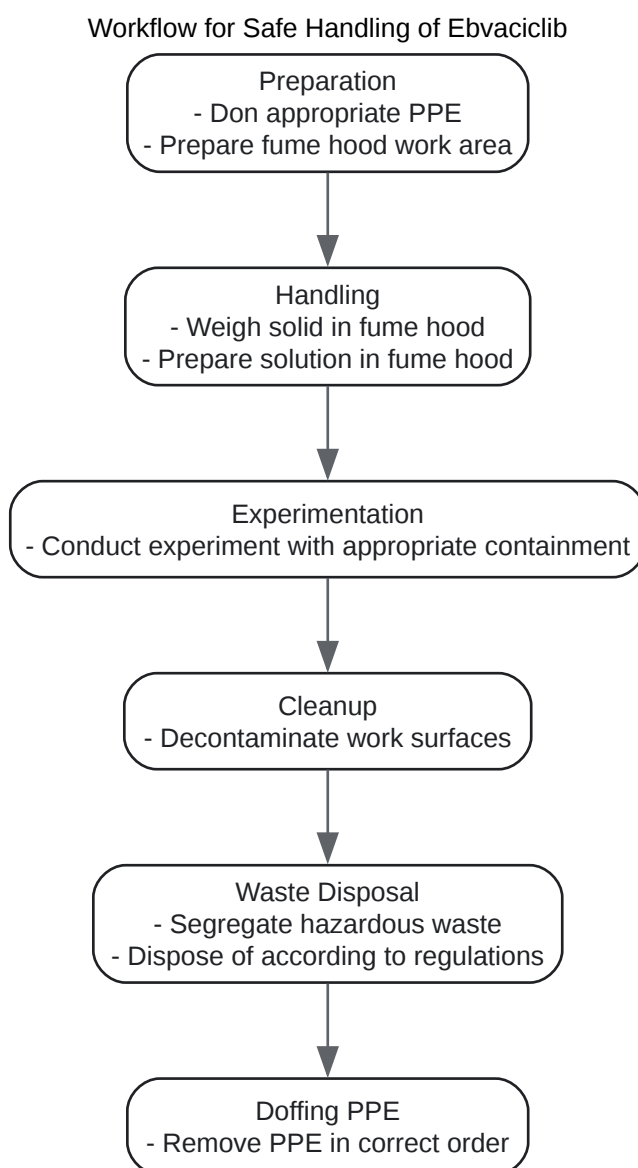
Handling and Preparation:

- All manipulations of solid **Ebvaciclib**, including weighing, must occur within a certified chemical fume hood to prevent inhalation of the powder.
- The work surface should be covered with disposable, absorbent bench paper.
- When preparing solutions, slowly add the solvent (such as DMSO) to the solid to avoid splashing.
- Ensure the container is securely sealed before removing it from the fume hood.

Disposal: All waste contaminated with **Ebvaciclib**, including disposable PPE, bench paper, and empty containers, must be treated as hazardous waste. This waste should be collected in a dedicated, sealed, and clearly labeled hazardous waste container for disposal according to institutional and local regulations. Do not dispose of **Ebvaciclib** down the drain.

Experimental Protocols

Workflow for Handling **Ebvaciclib**:



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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com